

# An In-depth Technical Guide on Perfluoroeicosane: Molecular Weight and Formula

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## Compound of Interest

Compound Name: Perfluoroeicosane

Cat. No.: B048876

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This guide provides a detailed overview of the molecular formula and molecular weight of **perfluoroeicosane**, a fully fluorinated long-chain alkane. The information is intended for researchers, scientists, and professionals in the field of drug development and material science who require precise chemical data.

## Molecular Composition and Weight

**Perfluoroeicosane** is a perfluoroalkane, meaning it is a hydrocarbon (eicosane in this case) where all hydrogen atoms have been replaced by fluorine atoms. This extensive fluorination imparts unique properties to the molecule, such as high thermal stability and chemical inertness.

The molecular formula for **perfluoroeicosane** is  $C_{20}F_{42}$  [1][2][3][4][5].

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. Based on its molecular formula, the molecular weight of **perfluoroeicosane** can be calculated using the atomic weights of carbon and fluorine. The atomic weight of carbon is approximately 12.011 g/mol, and the atomic weight of fluorine is approximately 18.9984 g/mol [6][7][8].

Calculation of Molecular Weight:

- $(20 \text{ atoms of Carbon} \times 12.011 \text{ g/mol/atom}) + (42 \text{ atoms of Fluorine} \times 18.9984 \text{ g/mol/atom})$

- = 240.22 g/mol + 797.9328 g/mol

- = 1038.1528 g/mol

This calculated value aligns closely with experimentally determined and reported values for the molecular weight of **perfluoroeicosane**, which are cited as 1038.15 g/mol , 1038.153 g/mol , and 1038.1469 g/mol [2][3][4][5].

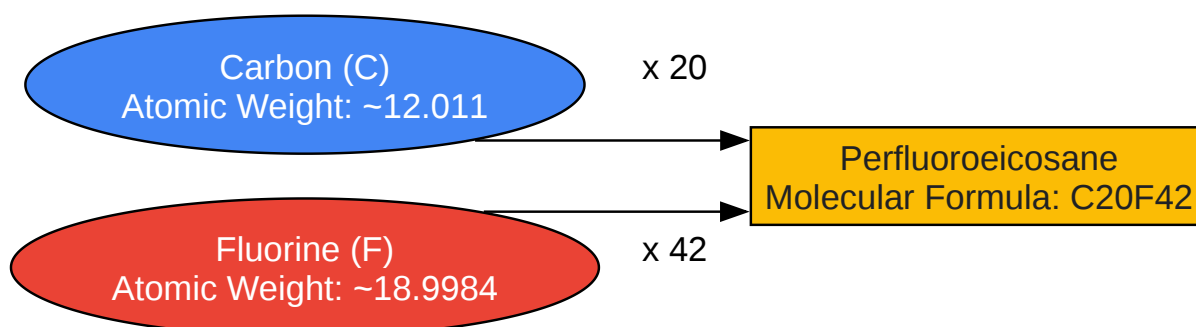
## Data Summary

For ease of reference, the key quantitative data for **perfluoroeicosane** is summarized in the table below.

Parameter	Value
Molecular Formula	C20F42
Calculated Molecular Weight	1038.1528 g/mol
Reported Molecular Weight	1038.15 g/mol [2][5]
Reported Molecular Weight	1038.153 g/mol [3]
Reported Molecular Weight	1038.1469 g/mol [4]

## Logical Relationship of Molecular Composition

The following diagram illustrates the basic composition of a **perfluoroeicosane** molecule, showing the relationship between the elemental components and the final molecular structure.



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Molecular composition of **perfluoroeicosane**.

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## References

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